

In-Depth Technical Guide: Physicochemical Properties of 1-(Anilinocarbonyl)proline

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Compound of Interest

Compound Name: 1-(Anilinocarbonyl)proline

Cat. No.: B1305016

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This document provides a detailed overview of the core physicochemical properties of **1-(Anilinocarbonyl)proline**, a compound of interest in neurodegenerative disease research. The information is intended for researchers, scientists, and professionals in the field of drug development.

Quantitative Data Summary

The fundamental molecular characteristics of **1-(Anilinocarbonyl)proline** are summarized in the table below. This data is essential for a variety of experimental and analytical procedures, including stoichiometry calculations, solution preparation, and spectroscopic analysis.

Property	Value
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₃ [1] [2]
Molecular Weight	234.25 g/mol [3] [4] [5]

Experimental Protocols

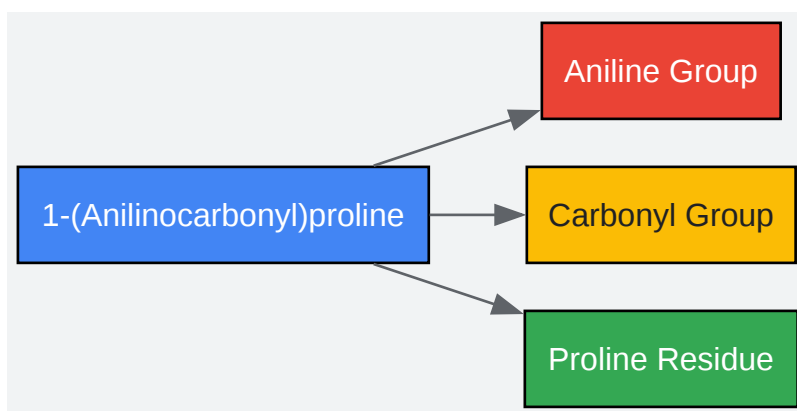
The determination of the molecular weight of **1-(Anilinocarbonyl)proline** is typically achieved through mass spectrometry.

Protocol: Molecular Weight Determination by Mass Spectrometry

- **Sample Preparation:** A dilute solution of **1-(Anilinocarbonyl)proline** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample solution is introduced into the mass spectrometer. Electrospray ionization (ESI) is a common technique used for this type of molecule, as it is a soft ionization method that minimizes fragmentation.
- **Mass Analysis:** The ionized molecules are guided into the mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z .
- **Data Interpretation:** The peak corresponding to the molecular ion $[M+H]^+$ or $[M-H]^-$ is identified to determine the molecular weight of the compound. High-resolution mass spectrometry can be employed for highly accurate mass determination, which can also confirm the elemental composition.

Molecular Structure and Logical Relationships

The chemical structure of **1-(Anilinocarbonyl)proline** is derived from the covalent linkage of three distinct chemical moieties: an aniline group, a carbonyl group, and a proline residue. This relationship can be visualized as a hierarchical assembly.



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Caption: Logical relationship of the constituent parts of **1-(Anilinocarbonyl)proline**.

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